

Structure and formula of Methyl 4-methylthiazole-2-carboxylate

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Compound of Interest

Compound Name: **Methyl 4-methylthiazole-2-carboxylate**

Cat. No.: **B077814**

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An In-depth Technical Guide to **Methyl 4-methylthiazole-2-carboxylate**

Introduction

Methyl 4-methylthiazole-2-carboxylate is a heterocyclic organic compound featuring a thiazole ring, which is a common scaffold in medicinal chemistry. Thiazole derivatives are known to exhibit a wide range of biological activities, making them important intermediates in the development of new pharmaceutical agents. This document provides a comprehensive overview of the structure, properties, and synthesis of **Methyl 4-methylthiazole-2-carboxylate**, tailored for researchers and professionals in the field of drug development.

Chemical Structure and Formula

The molecular structure of **Methyl 4-methylthiazole-2-carboxylate** consists of a central thiazole ring substituted with a methyl group at the 4-position and a methyl carboxylate group at the 2-position.

- Chemical Formula: C₆H₇NO₂S[[1](#)]
- SMILES: COC(=O)c1nc(C)cs1
- InChI Key: QYBUZTKTDPPXJR-UHFFFAOYSA-N

Caption: Chemical structure of **Methyl 4-methylthiazole-2-carboxylate**.

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 4-methylthiazole-2-carboxylate** is presented in the table below. These properties are crucial for understanding the compound's behavior in various experimental and physiological settings.

Property	Value	Reference
Molecular Weight	157.19 g/mol	[1]
Exact Mass	157.01974964 Da	[1]
Appearance	Solid	
Melting Point	62-67 °C	
Boiling Point	233.933 °C	[1]
Density	1.245 g/cm ³	[1]
Vapor Pressure	0.054 mmHg at 25°C	[1]
XLogP3	1.5	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	2	[1]

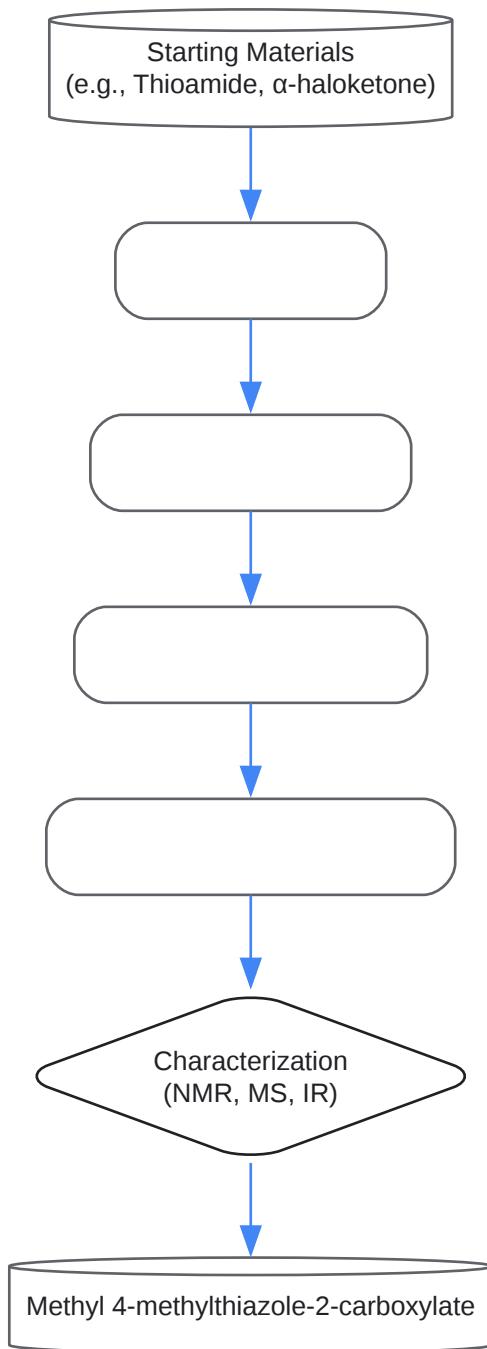
Synthesis and Experimental Protocols

While a specific, detailed protocol for the synthesis of **Methyl 4-methylthiazole-2-carboxylate** is not readily available in the provided search results, a general synthetic route can be inferred from the synthesis of analogous thiazole compounds. A common method for forming the thiazole ring is the Hantzsch thiazole synthesis.

A plausible synthetic pathway could involve the reaction of a thioamide with an α -haloketone. For the target molecule, this could involve the reaction of methyl 2-chloro-3-oxobutanoate with a suitable thioamide, followed by esterification if necessary.

Below is a generalized experimental workflow for the synthesis of a substituted thiazole carboxylate, which could be adapted for **Methyl 4-methylthiazole-2-carboxylate**.

Generalized Synthesis Workflow



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Caption: Generalized workflow for the synthesis of thiazole derivatives.

Representative Experimental Protocol:

- Reaction Setup: To a solution of the appropriate thioamide in a suitable solvent (e.g., ethanol), add an equimolar amount of the corresponding α -haloketone or α -halo ester.
- Reaction Conditions: The reaction mixture is typically stirred and heated under reflux for several hours until the reaction is complete, as monitored by Thin Layer Chromatography (TLC).
- Workup: After cooling to room temperature, the solvent is removed under reduced pressure. The residue is then dissolved in an organic solvent (e.g., ethyl acetate) and washed with a saturated aqueous solution of sodium bicarbonate and brine.
- Purification: The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated. The crude product is then purified by column chromatography on silica gel to afford the desired thiazole carboxylate.
- Characterization: The structure and purity of the final compound are confirmed by spectroscopic methods such as Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy. ¹H NMR spectral data for **Methyl 4-methylthiazole-2-carboxylate** is available in spectral databases[2].

Applications in Research and Drug Development

The 2-amino-4-methylthiazole scaffold, a close analog, is a crucial building block in the synthesis of various biologically active molecules and medicinally useful agents[3]. Derivatives of ethyl 2-amino-4-methylthiazole-5-carboxylate have demonstrated significant antileukemic activity[3]. Given these precedents, **Methyl 4-methylthiazole-2-carboxylate** serves as a valuable intermediate for the synthesis of novel compounds with potential therapeutic applications, including but not limited to anti-inflammatory, antibacterial, and anticancer agents. Researchers can utilize this compound as a starting material for further chemical modifications to explore its structure-activity relationships.

Safety Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Methyl 4-methylthiazole-2-carboxylate** is classified with the GHS07 pictogram, indicating that it may cause eye irritation (H319). Appropriate personal protective equipment, including safety glasses, should be worn when handling this compound. Standard laboratory safety procedures should be followed to minimize exposure.

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